

# m-PEG2-Br as a PEGylation Reagent: A Technical Guide

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## Compound of Interest

Compound Name: *m*-PEG2-Br

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This technical guide provides an in-depth overview of methoxy-polyethylene glycol (2) bromide (**m-PEG2-Br**), a short, heterobifunctional PEGylation reagent. This document details its chemical properties, reactivity, and applications in bioconjugation, with a focus on its use in drug development, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other advanced bioconjugates.

## Core Properties of m-PEG2-Br

**m-PEG2-Br** is a valuable chemical tool characterized by a methoxy-capped two-unit polyethylene glycol (PEG) spacer terminated with a bromine atom. This structure provides a balance of hydrophilicity and specific reactivity, making it a versatile building block in complex molecule synthesis. The PEG component can enhance the aqueous solubility of conjugated molecules, a critical attribute for many therapeutic agents.<sup>[1][2]</sup>

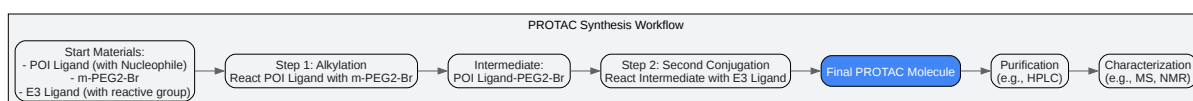
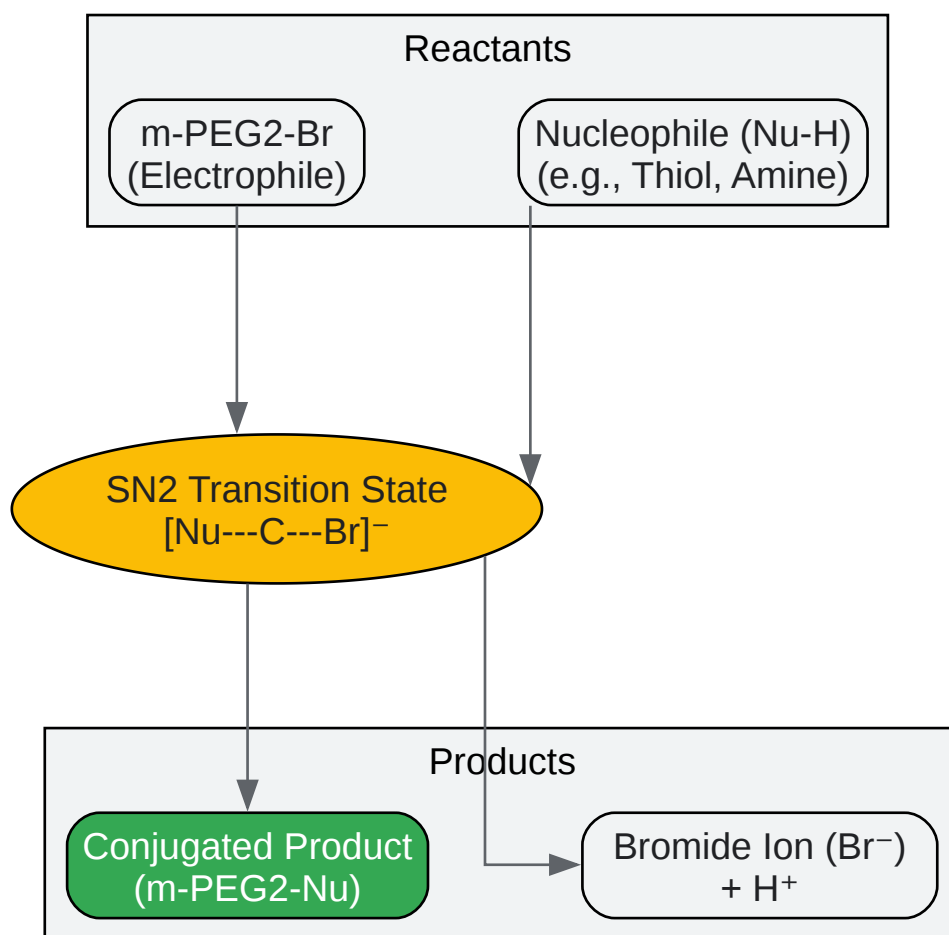
The key feature of **m-PEG2-Br** is the terminal alkyl bromide. The bromine atom serves as an excellent leaving group in nucleophilic substitution reactions, allowing for the covalent attachment of the m-PEG2- moiety to various molecules.<sup>[3][4]</sup>

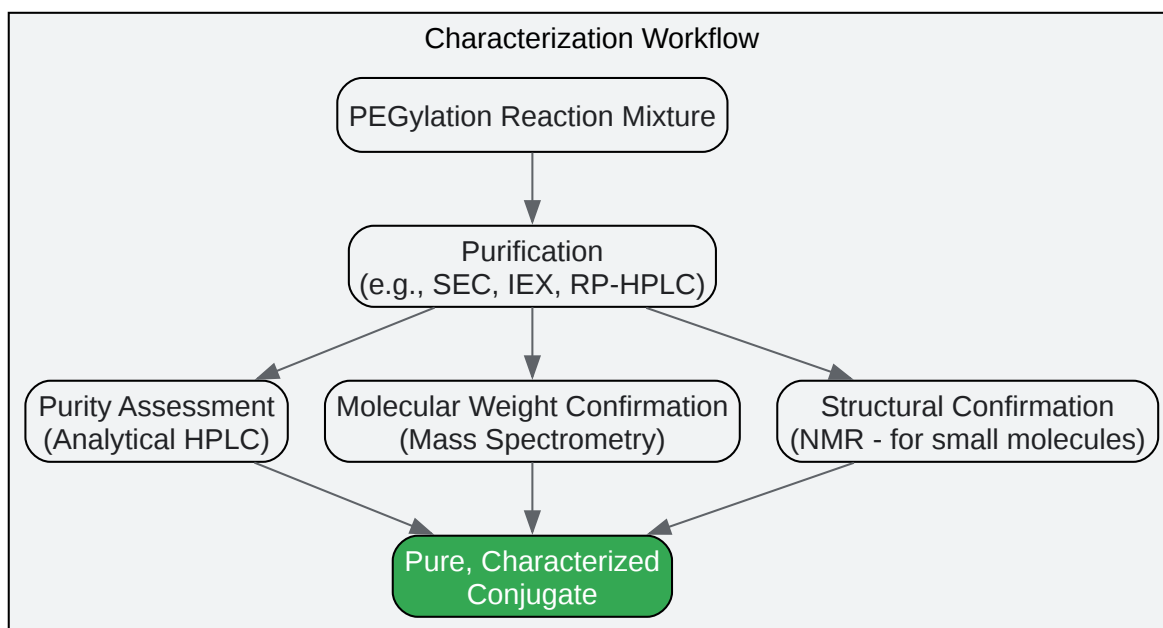
Table 1: Physicochemical and Structural Data for **m-PEG2-Br**

Property	Value	Reference(s)
Synonyms	1-Bromo-2-(2-methoxyethoxy)ethane	[5]
CAS Number	54149-17-6	[5]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> BrO <sub>2</sub>	[5]
Molecular Weight	183.04 g/mol	[6]
Appearance	Colorless Liquid/Oil	-
Purity	Typically ≥95%	-
Storage Conditions	Store at -20°C, keep dry and avoid sunlight	-

## Reactivity and Mechanism of Action

The primary utility of **m-PEG2-Br** lies in its ability to act as an electrophile in SN2 (bimolecular nucleophilic substitution) reactions. The carbon atom attached to the bromine is electron-deficient and susceptible to attack by a nucleophile, which displaces the bromide ion to form a new, stable covalent bond.[4][7]





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